

Tanegoside in *Tinospora sinensis*: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Tanegoside**

Cat. No.: **B12373409**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tinospora sinensis, a member of the Menispermaceae family, is a climbing shrub with a long history of use in traditional medicine across Asia for treating a variety of ailments, including rheumatism, inflammation, and diabetes.^{[1][2]} Modern scientific inquiry has identified a diverse array of bioactive compounds within this plant, including alkaloids, terpenoids, lignans, and glycosides, which are believed to contribute to its therapeutic properties.^{[3][4]} Among these constituents, the lignan glycoside **Tanegoside** has emerged as a molecule of interest for its potential pharmacological activities. This technical guide provides a comprehensive overview of **Tanegoside** from *Tinospora sinensis*, focusing on its chemical properties, established experimental protocols for its study, and its known biological activities, with a particular emphasis on the underlying signaling pathways.

Chemical Profile of Tanegoside

Tanegoside is a lignan glucoside that has been isolated from the stems of *Tinospora sinensis*.^[5] Its chemical structure and properties are fundamental to understanding its biological function and for developing analytical methods for its detection and quantification.

Table 1: Chemical and Physical Properties of **Tanegoside**

Property	Value	Source
Systematic Name	β -D-Glucopyranoside, (S)-(4-hydroxy-3-methoxyphenyl)[(3S,4R,5S)-tetrahydro-5-(4-hydroxy-3-methoxyphenyl)-4-(hydroxymethyl)-3-furanyl]methyl	[1]
Molecular Formula	C ₂₆ H ₃₄ O ₁₂	[1]
Molecular Weight	538.55 g/mol	[1]

Note: A 2D chemical structure diagram for **Tanegoside** is not readily available in the public domain. The systematic name provides a textual representation of its structure.

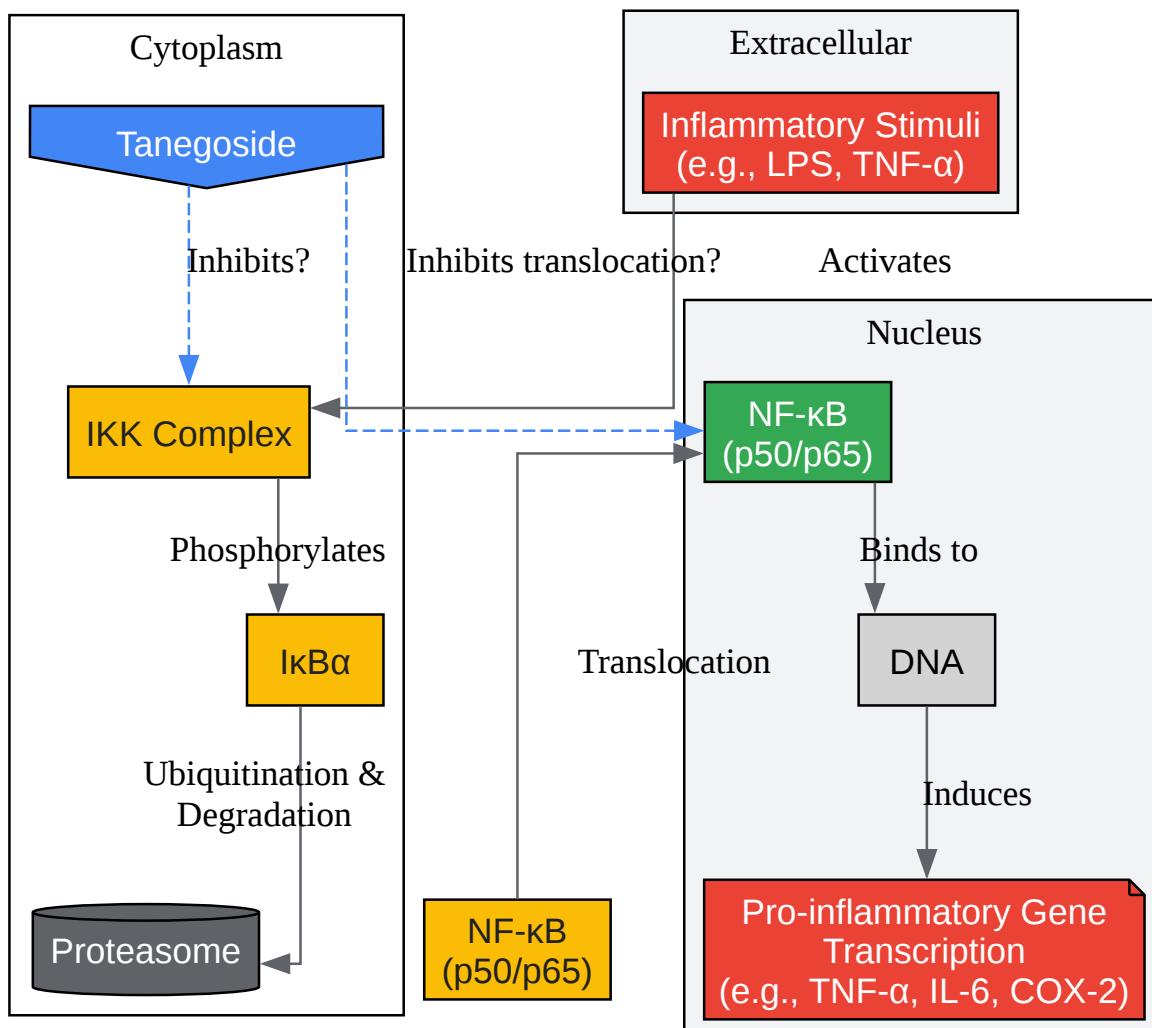
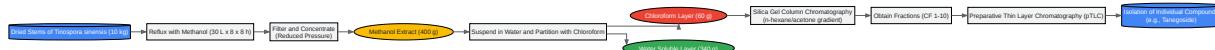
Experimental Protocols

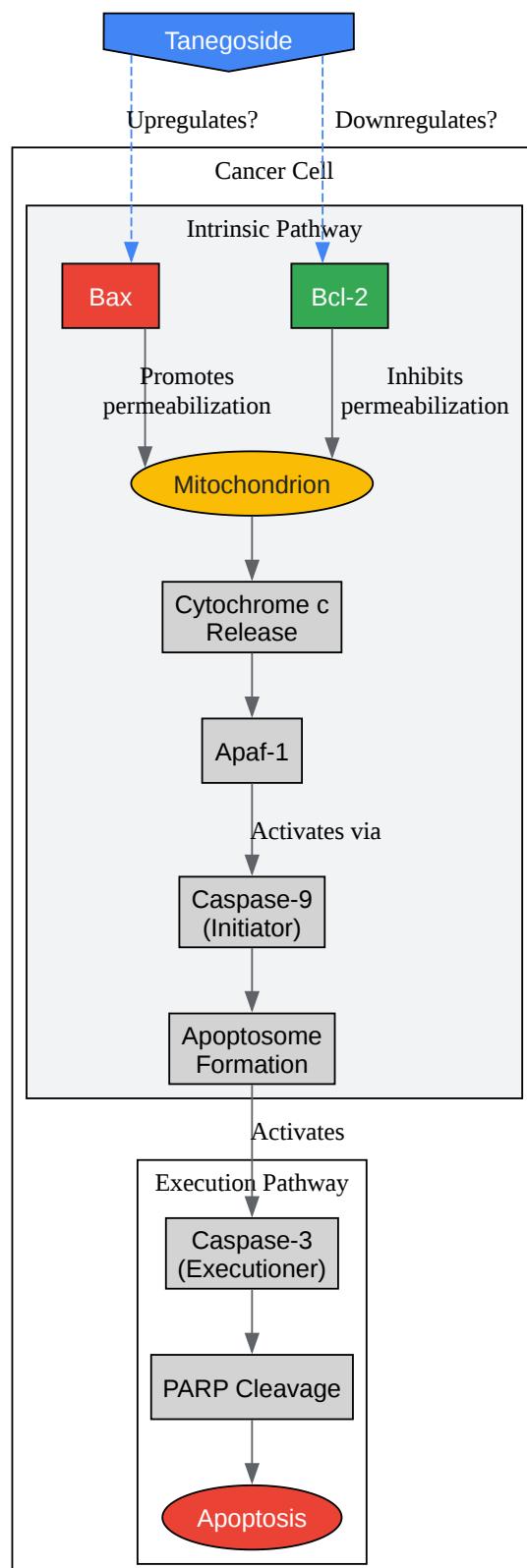
Detailed experimental protocols are essential for the consistent and reproducible investigation of **Tanegoside**. The following sections outline methodologies for its extraction and isolation from *Tinospora sinensis*, as well as a general framework for its quantification.

Extraction and Isolation of Compounds from *Tinospora sinensis*

While a specific protocol for the isolation of **Tanegoside** is not detailed in the available literature, a general method for the fractionation of chemical constituents from the stems of *Tinospora sinensis* provides a foundational approach. This process typically involves solvent extraction followed by chromatographic separation.[\[3\]](#)[\[6\]](#)

Workflow for General Compound Isolation from *Tinospora sinensis*



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Antioxidant and Anti-Inflammatory Activity Determination of One Hundred Kinds of Pure Chemical Compounds Using Offline and Online Screening HPLC Assay - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]
- 5. cell lines ic50: Topics by Science.gov [science.gov]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Tanegoside in *Tinospora sinensis*: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12373409#tanegoside-in-tinospora-sinensis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com